

# A Technical Guide to the Solubility of 2-Amino-3-chloropyridine

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## Compound of Interest

Compound Name: 2-Amino-3-chloropyridine

Cat. No.: B188170

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**Abstract:** **2-Amino-3-chloropyridine** is a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds. Its solubility is a critical parameter for process development, formulation, and ensuring bioavailability. This document provides an in-depth guide to the solubility of **2-Amino-3-chloropyridine**. Due to the limited availability of comprehensive quantitative solubility data in public literature, this guide focuses on providing a robust experimental framework for its determination. It outlines detailed protocols for the widely accepted isothermal shake-flask method and subsequent quantification using gravimetric, HPLC, and UV-Vis spectrophotometric techniques.

## Introduction

**2-Amino-3-chloropyridine** (CAS No: 39620-04-7) is a substituted pyridine derivative with the molecular formula  $C_5H_5ClN_2$ . Its structure, featuring an amino group and a chlorine atom on the pyridine ring, makes it a versatile building block in organic synthesis. Understanding its solubility in various solvents is paramount for optimizing reaction conditions, designing purification strategies like crystallization, and developing effective drug delivery systems.

While specific, experimentally determined solubility data across a range of solvents and temperatures is not extensively documented in peer-reviewed literature, this guide provides the necessary protocols to empower researchers to generate this critical data in-house.

## Physicochemical Properties

A summary of the key physicochemical properties of **2-Amino-3-chloropyridine** is presented below.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>5</sub> CIN <sub>2</sub>
Molecular Weight	128.56 g/mol
Appearance	Solid, powder or crystals
Melting Point	59-64 °C
Boiling Point	~207 °C (Predicted)
pKa	Data not readily available
LogP	1.84 (Predicted)

## Quantitative Solubility Data

As of the compilation of this guide, comprehensive quantitative solubility data for **2-Amino-3-chloropyridine** in a wide array of solvents is not publicly available. The following tables are provided as templates for researchers to populate with their experimentally determined data, facilitating systematic comparison and analysis.

**Table 1: Solubility of 2-Amino-3-chloropyridine in Various Solvents at a Fixed Temperature**

Solvent	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)	Method of Analysis
Water	25			
Methanol	25			
Ethanol	25			
Acetone	25			
Ethyl Acetate	25			
Dichloromethane	25			
Toluene	25			
N,N-Dimethylformamide (DMF)	25			
Dimethyl Sulfoxide (DMSO)	25			
Acetonitrile	25			
Tetrahydrofuran (THF)	25			

**Table 2: Temperature Dependence of 2-Amino-3-chloropyridine Solubility in a Selected Solvent**

Solvent	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)
[Specify Solvent]	10		
[Specify Solvent]	20		
[Specify Solvent]	30		
[Specify Solvent]	40		
[Specify Solvent]	50		

## Experimental Protocols for Solubility Determination

The following section details the methodologies for the experimental determination of the solubility of **2-Amino-3-chloropyridine**. The isothermal shake-flask method is the "gold standard" for determining thermodynamic (equilibrium) solubility.[\[1\]](#)[\[2\]](#)

### Isothermal Shake-Flask Method

This method involves equilibrating an excess amount of the solid solute with a solvent at a constant temperature until the solution is saturated.

#### 4.1.1. Materials and Equipment

- **2-Amino-3-chloropyridine** (high purity)
- Selected solvents (analytical grade or higher)
- Analytical balance ( $\pm 0.1$  mg)
- Vials with screw caps (e.g., 20 mL glass vials)
- Thermostatically controlled shaker or incubator capable of maintaining a constant temperature ( $\pm 0.5$  °C)
- Centrifuge
- Volumetric flasks and pipettes

- Syringe filters (e.g., 0.22 or 0.45  $\mu\text{m}$ , compatible with the solvent)
- Apparatus for quantitative analysis (e.g., HPLC, UV-Vis spectrophotometer, or equipment for gravimetric analysis)

#### 4.1.2. Procedure

- Preparation of Saturated Solutions: Add an excess amount of **2-Amino-3-chloropyridine** to a vial containing a known volume (e.g., 10 mL) of the chosen solvent. An excess of solid should be visible at the bottom of the vial to ensure saturation.
- Equilibration: Tightly cap the vials and place them in a thermostatically controlled shaker set to the desired temperature. Agitate the vials for a sufficient period to ensure equilibrium is reached. A common duration is 24 to 72 hours. Preliminary studies can be conducted to determine the minimum time required to reach equilibrium by taking measurements at different time points (e.g., 12, 24, 48, 72 hours) until the concentration of the solute in the solution remains constant.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the same constant temperature for a period (e.g., 2-4 hours) to allow the excess solid to sediment.
- Sample Collection: Carefully withdraw a known volume of the supernatant using a pipette. To ensure no solid particles are transferred, the supernatant should be immediately filtered through a syringe filter into a clean, pre-weighed container or volumetric flask. The filter should be pre-saturated with the solution to avoid loss of solute due to adsorption.
- Quantification: Determine the concentration of **2-Amino-3-chloropyridine** in the filtered saturated solution using one of the analytical methods described below.

## Quantification Methods

### 4.2.1. Gravimetric Analysis

This is the most direct method but is generally suitable for solutes with relatively high solubility and low volatility.[\[3\]](#)[\[4\]](#)[\[5\]](#)

- Pipette a known volume of the filtered saturated solution into a pre-weighed, dry evaporating dish.

- Carefully evaporate the solvent under controlled conditions (e.g., in a fume hood or a rotary evaporator). For higher boiling point solvents, a vacuum oven at a temperature below the compound's melting point may be necessary.
- Once the solvent is fully evaporated, dry the dish containing the solid residue to a constant weight in an oven or desiccator.
- The final weight of the dish minus its initial tare weight gives the mass of the dissolved **2-Amino-3-chloropyridine**.
- Calculate the solubility in g/100 mL or mol/L.

4.2.2. High-Performance Liquid Chromatography (HPLC) HPLC is a highly accurate and sensitive method, suitable for a wide range of concentrations.[\[6\]](#)[\[7\]](#)[\[8\]](#)

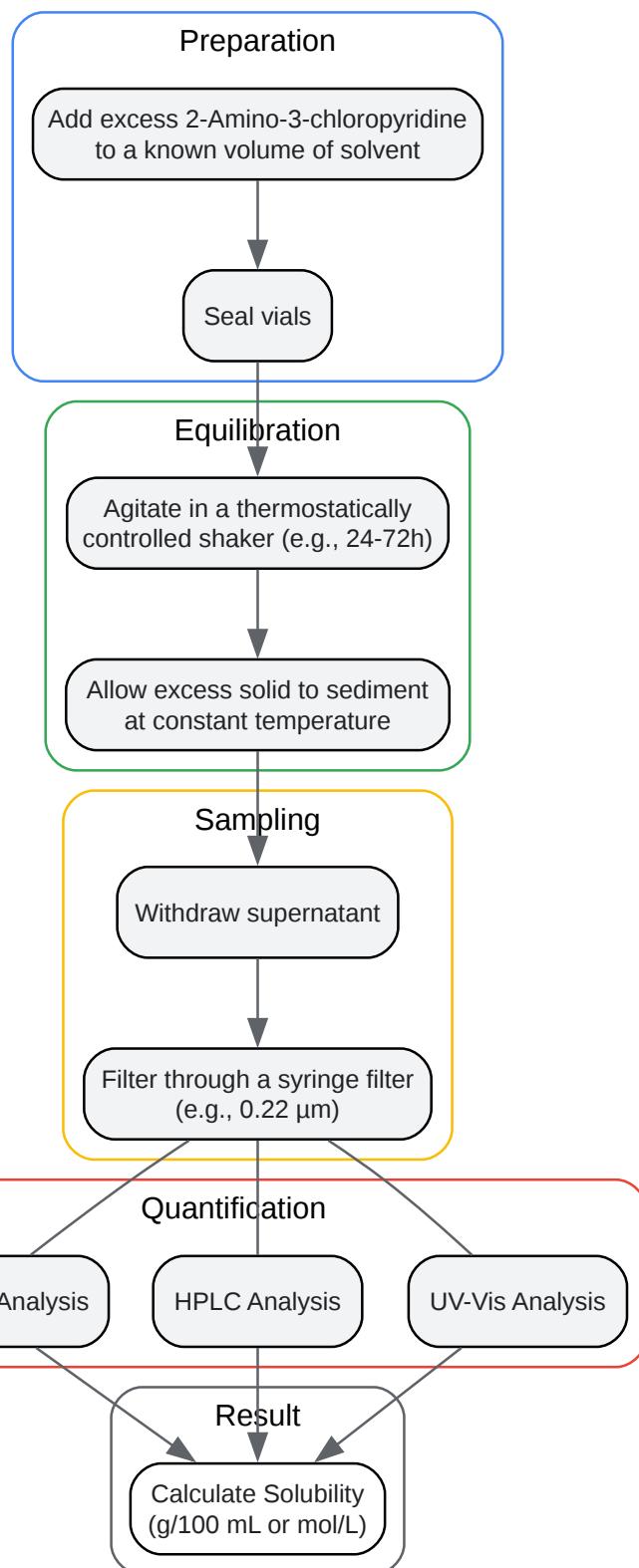
- Method Development: Develop a suitable reversed-phase HPLC method for **2-Amino-3-chloropyridine**. This involves selecting an appropriate C18 column, a mobile phase (e.g., a mixture of acetonitrile or methanol and water with a buffer), and a detection wavelength (typically based on the UV absorbance maximum of the compound).
- Calibration Curve: Prepare a series of standard solutions of **2-Amino-3-chloropyridine** of known concentrations in the solvent of interest. Inject these standards into the HPLC system and generate a calibration curve by plotting the peak area against concentration.
- Sample Analysis: Dilute the filtered saturated solution with a known volume of the solvent to bring its concentration within the linear range of the calibration curve.
- Inject the diluted sample into the HPLC system and record the peak area.
- Determine the concentration of **2-Amino-3-chloropyridine** in the diluted sample from the calibration curve and then calculate the concentration in the original saturated solution, accounting for the dilution factor.

4.2.3. UV-Vis Spectrophotometry This method is rapid and convenient if the solute has a distinct chromophore and does not interact with the solvent to alter its absorbance characteristics.[\[9\]](#)[\[10\]](#)[\[11\]](#)

- Determine  $\lambda_{\text{max}}$ : Scan a dilute solution of **2-Amino-3-chloropyridine** in the chosen solvent to determine the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ).
- Calibration Curve: Prepare a series of standard solutions of known concentrations and measure their absorbance at  $\lambda_{\text{max}}$ . Plot a calibration curve of absorbance versus concentration (Beer's Law plot).
- Sample Analysis: Dilute a known volume of the filtered saturated solution with the same solvent to ensure the absorbance reading falls within the linear range of the calibration curve.
- Measure the absorbance of the diluted sample at  $\lambda_{\text{max}}$ .
- Calculate the concentration of the diluted sample from the calibration curve and subsequently the concentration of the original saturated solution.

## Workflow Visualization

The following diagram illustrates the key steps in the experimental determination of the solubility of **2-Amino-3-chloropyridine**.

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